

An In-Depth Technical Guide to Methyl 2-amino-5-isopropylbenzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyl 2-amino-5-isopropylbenzoate*

Cat. No.: *B3204150*

[Get Quote](#)

Disclaimer: Direct historical and discovery information for **Methyl 2-amino-5-isopropylbenzoate** is not readily available in published literature, suggesting it may be a novel compound or a specialized intermediate not widely documented. This guide, therefore, provides a comprehensive technical overview based on the established chemistry and known applications of structurally related anthranilate esters.

Introduction

Methyl 2-amino-5-isopropylbenzoate is an aromatic organic compound belonging to the class of anthranilate esters. Structurally, it is the methyl ester of 2-amino-5-isopropylbenzoic acid. The core structure consists of a benzene ring substituted with an amino group and a methyl ester group at positions 1 and 2 (ortho), respectively, and an isopropyl group at position 5. Anthranilate derivatives are of significant interest due to their diverse applications in the pharmaceutical, fragrance, and agrochemical industries.^{[1][2]} This guide outlines a plausible synthetic pathway, expected physicochemical properties, and potential applications of **Methyl 2-amino-5-isopropylbenzoate**, drawing parallels with well-documented analogues.

Physicochemical Properties

The exact quantitative data for **Methyl 2-amino-5-isopropylbenzoate** is not available. However, based on the properties of similar compounds such as methyl anthranilate and isopropyl anthranilate, the following properties can be anticipated.

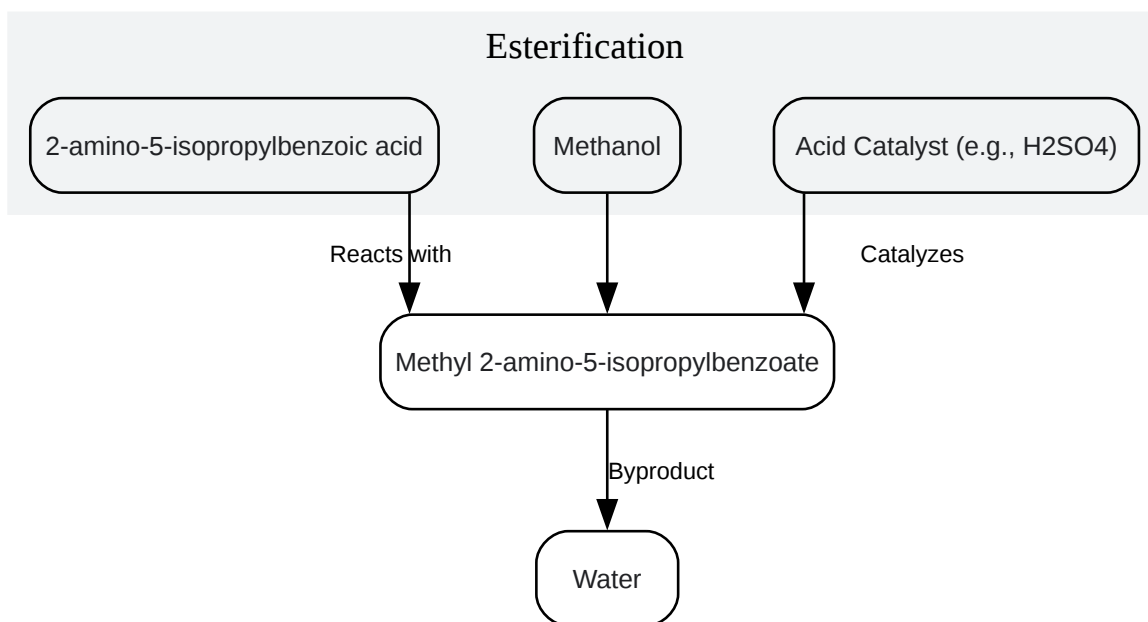
Property	Predicted Value / Information	Source Analogue
Molecular Formula	C11H15NO2	-
Molecular Weight	193.24 g/mol	-
Appearance	Likely a colorless to yellowish liquid or low-melting solid	Methyl anthranilate, Isopropyl anthranilate[1][3]
Odor	Potentially fruity, grape-like	Methyl anthranilate[2]
Boiling Point	Estimated to be >200 °C	Methyl anthranilate (200 °C)[1]
Solubility	Likely soluble in organic solvents like ethanol, ether, and chloroform; sparingly soluble in water	General property of esters

Plausible Synthetic Pathways

Two primary retrosynthetic approaches can be envisioned for the synthesis of **Methyl 2-amino-5-isopropylbenzoate**.

Pathway A: Esterification of 2-amino-5-isopropylbenzoic acid

This is a direct and common method for synthesizing esters. The workflow involves the esterification of the corresponding carboxylic acid.



[Click to download full resolution via product page](#)

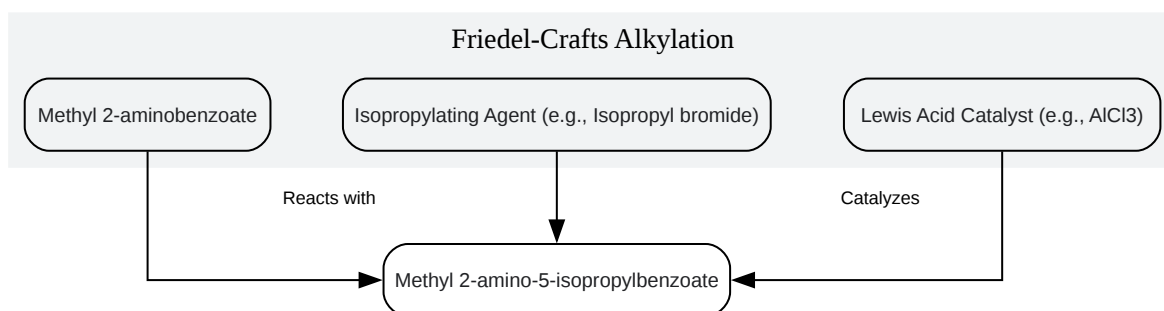
Caption: Fischer-Speier Esterification Workflow.

- **Reaction Setup:** To a round-bottom flask equipped with a reflux condenser, add 2-amino-5-isopropylbenzoic acid (1 equivalent).
- **Solvent and Reagent Addition:** Add an excess of methanol, which acts as both a reactant and a solvent.
- **Catalyst:** Carefully add a catalytic amount of concentrated sulfuric acid (e.g., 0.1 equivalents).
- **Reaction:** Heat the mixture to reflux and maintain for several hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Work-up:** After completion, cool the reaction mixture and neutralize the acid catalyst with a base such as sodium bicarbonate solution.
- **Extraction:** Extract the product into an organic solvent like ethyl acetate.
- **Purification:** Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be further purified by column

chromatography or distillation.

Pathway B: Alkylation of Methyl 2-aminobenzoate

This pathway involves introducing the isopropyl group onto the benzene ring of a commercially available starting material, methyl anthranilate. This would likely proceed via a Friedel-Crafts alkylation.



[Click to download full resolution via product page](#)

Caption: Friedel-Crafts Alkylation Workflow.

- **Reaction Setup:** In a flame-dried, three-necked flask under an inert atmosphere (e.g., nitrogen), dissolve methyl 2-aminobenzoate (1 equivalent) in a suitable dry, non-polar solvent (e.g., dichloromethane).
- **Catalyst Addition:** Cool the solution in an ice bath and slowly add a Lewis acid catalyst such as aluminum chloride (AlCl₃) (1.1 equivalents).
- **Alkylating Agent:** Add the isopropylating agent, for example, isopropyl bromide (1 equivalent), dropwise to the cooled mixture.
- **Reaction:** Allow the reaction to stir at a low temperature and then gradually warm to room temperature. Monitor the reaction's progress by TLC.
- **Quenching and Work-up:** Carefully quench the reaction by slowly adding ice-cold water.

- Extraction and Purification: Separate the organic layer, wash with water and brine, dry over anhydrous sodium sulfate, and concentrate. Purify the crude product using column chromatography.

Spectroscopic and Analytical Characterization

While experimental spectra for **Methyl 2-amino-5-isopropylbenzoate** are not available, the expected spectroscopic data can be inferred from the analysis of methyl anthranilate and related structures.

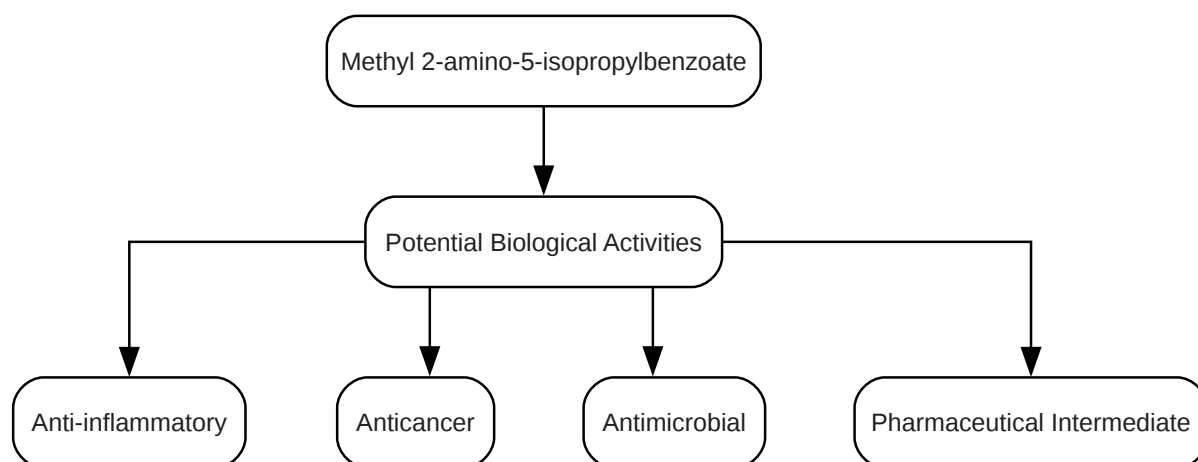
Technique	Expected Observations
¹ H NMR	- Aromatic protons in the range of 6.5-8.0 ppm. The substitution pattern should result in three distinct aromatic signals. - A singlet for the methyl ester protons around 3.8 ppm. - A septet for the isopropyl CH proton around 3.0 ppm and a doublet for the two isopropyl CH ₃ groups around 1.2 ppm. - A broad singlet for the amino (NH ₂) protons.
¹³ C NMR	- A carbonyl carbon signal around 168 ppm. - Aromatic carbon signals in the range of 110-150 ppm. - A methyl ester carbon signal around 52 ppm. - Isopropyl carbon signals around 34 ppm (CH) and 24 ppm (CH ₃).
IR Spectroscopy	- N-H stretching vibrations for the amino group around 3300-3500 cm ⁻¹ . - C=O stretching vibration for the ester group around 1700 cm ⁻¹ . - C-H stretching for aromatic and aliphatic groups. - N-H bending vibrations around 1600 cm ⁻¹ .
Mass Spectrometry	- A molecular ion peak (M ⁺) corresponding to the molecular weight of the compound. - Fragmentation patterns characteristic of an ester and an isopropyl group.
UV-Vis Spectroscopy	- Absorption maxima in the UV region, similar to methyl anthranilate, which has an S ₀ -S ₁ electronic origin transition at 28,852 cm ⁻¹ (346.6 nm). ^{[4][5]}

Potential Biological Activities and Applications

Derivatives of anthranilic acid have a broad spectrum of biological activities and industrial applications.

Pharmaceutical Applications

- **Anti-inflammatory Agents:** Several derivatives of anthranilic acid, such as mefenamic acid and flufenamic acid, are known non-steroidal anti-inflammatory drugs (NSAIDs).[1]
- **Anticancer Activity:** Some anthranilic acid ester derivatives have shown potential as antiandrogenic agents, inhibiting the growth of prostate cancer cells.[6]
- **Antimicrobial and Antifungal Activity:** Sulfonamide analogs of anthranilic acid have demonstrated selective antifungal activity against *C. albicans*. [7] Metal complexes of anthranilic acid have also been studied for their antibacterial and antifungal properties.[8][9]
- **Pharmaceutical Intermediates:** Substituted methyl anthranilates are key intermediates in the synthesis of various pharmaceuticals. For instance, Methyl 2-Amino-5-Chlorobenzoate is a crucial intermediate for the synthesis of Tolvaptan.[10]



[Click to download full resolution via product page](#)

Caption: Potential Pharmaceutical Relevance.

Agrochemicals

Methyl anthranilate is used as a bird repellent in agriculture.[2] It is also a component of some insect repellents.[1] Novel anthranilic acid esters have been synthesized and tested for their insecticidal activities.[11]

Flavors and Fragrances

Esters of anthranilic acid are widely used in the flavor and fragrance industry. Methyl anthranilate is known for its distinct grape-like scent and is used in perfumes, soaps, and as a food flavoring agent.^[2] The presence of the isopropyl group in **Methyl 2-amino-5-isopropylbenzoate** would likely modify its aromatic profile, potentially leading to new applications in this sector.

Conclusion

While the specific discovery and history of **Methyl 2-amino-5-isopropylbenzoate** remain elusive, its chemical structure places it within the well-studied and industrially significant family of anthranilate esters. Based on the established synthesis routes, spectroscopic characteristics, and diverse applications of its analogues, this guide provides a robust technical foundation for researchers, scientists, and drug development professionals interested in this compound. Further empirical investigation is necessary to fully characterize its properties and explore its potential applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Anthranilic acid - Wikipedia [en.wikipedia.org]
- 2. Methyl anthranilate [anshulchemicals.com]
- 3. Isopropyl anthranilate | C₁₀H₁₃NO₂ | CID 87499 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. pubs.rsc.org [pubs.rsc.org]
- 5. researchgate.net [researchgate.net]
- 6. Antiandrogenic activity of anthranilic acid ester derivatives as novel lead structures to inhibit prostate cancer cell proliferation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Investigation on biological activities of anthranilic acid sulfonamide analogs - PMC [pmc.ncbi.nlm.nih.gov]

- 8. researchgate.net [researchgate.net]
- 9. Synthesis of metal anthranilate complexes: catalytic and antipathogenic studies - PMC [pmc.ncbi.nlm.nih.gov]
- 10. nbinno.com [nbinno.com]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Methyl 2-amino-5-isopropylbenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3204150#discovery-and-history-of-methyl-2-amino-5-isopropylbenzoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com